

A Technical Guide to the Physical Properties of Diethoxydimethylsilane

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Compound of Interest

Compound Name: Diethoxydimethylsilane

Cat. No.: B1329274

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This in-depth technical guide provides a comprehensive overview of the key physical properties of **diethoxydimethylsilane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who utilize silane compounds in their work. This document summarizes critical data, outlines general experimental methodologies for its determination, and presents a logical workflow for quality assessment.

Core Physical Properties

Diethoxydimethylsilane, a member of the organosilicon family, is a versatile chemical intermediate. An accurate understanding of its physical properties is paramount for its effective use in synthesis, formulation, and material science applications.

Data Summary

The boiling point and density of **diethoxydimethylsilane** are fundamental parameters for its handling, purification, and reaction control. The following table summarizes the reported values from various sources.

Physical Property	Value	Conditions
Boiling Point	114-115 °C[1]	At standard atmospheric pressure (760 mmHg)
114 °C[2][3][4][5]	(lit.)	
Density	0.8395 g/mL[1]	Not specified
0.865 g/mL[2][4][5][6]	At 25 °C (lit.)	
0.853 g/cm ³	At 20 °C[3]	

Note: "(lit.)" indicates a value taken from scientific literature.

Experimental Protocols for Property Determination

While specific experimental documentation for **diethoxydimethylsilane** is not publicly detailed, its physical properties can be accurately determined using standard laboratory techniques. The following are generalized protocols that are widely applicable.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **diethoxydimethylsilane**, this can be determined by several methods:

- **Distillation Method:** A simple distillation apparatus can be used. The substance is heated, and the temperature at which the liquid actively boils and its vapor condenses is recorded as the boiling point. This method is also suitable for purification.[7]
- **Reflux Method:** By heating the liquid under reflux, the temperature of the vapor that is in equilibrium with the boiling liquid can be measured. This provides an accurate boiling point reading.[7]
- **Thiele Tube Method:** This micro-scale method is efficient for determining the boiling point with a small amount of sample. The sample is heated in a sealed capillary tube immersed in a heating bath, and the temperature at which a rapid stream of bubbles emerges is observed.[7]

For high-purity silane compounds, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed to separate and identify components, with the retention time being related to the boiling point of the analyte.[8]

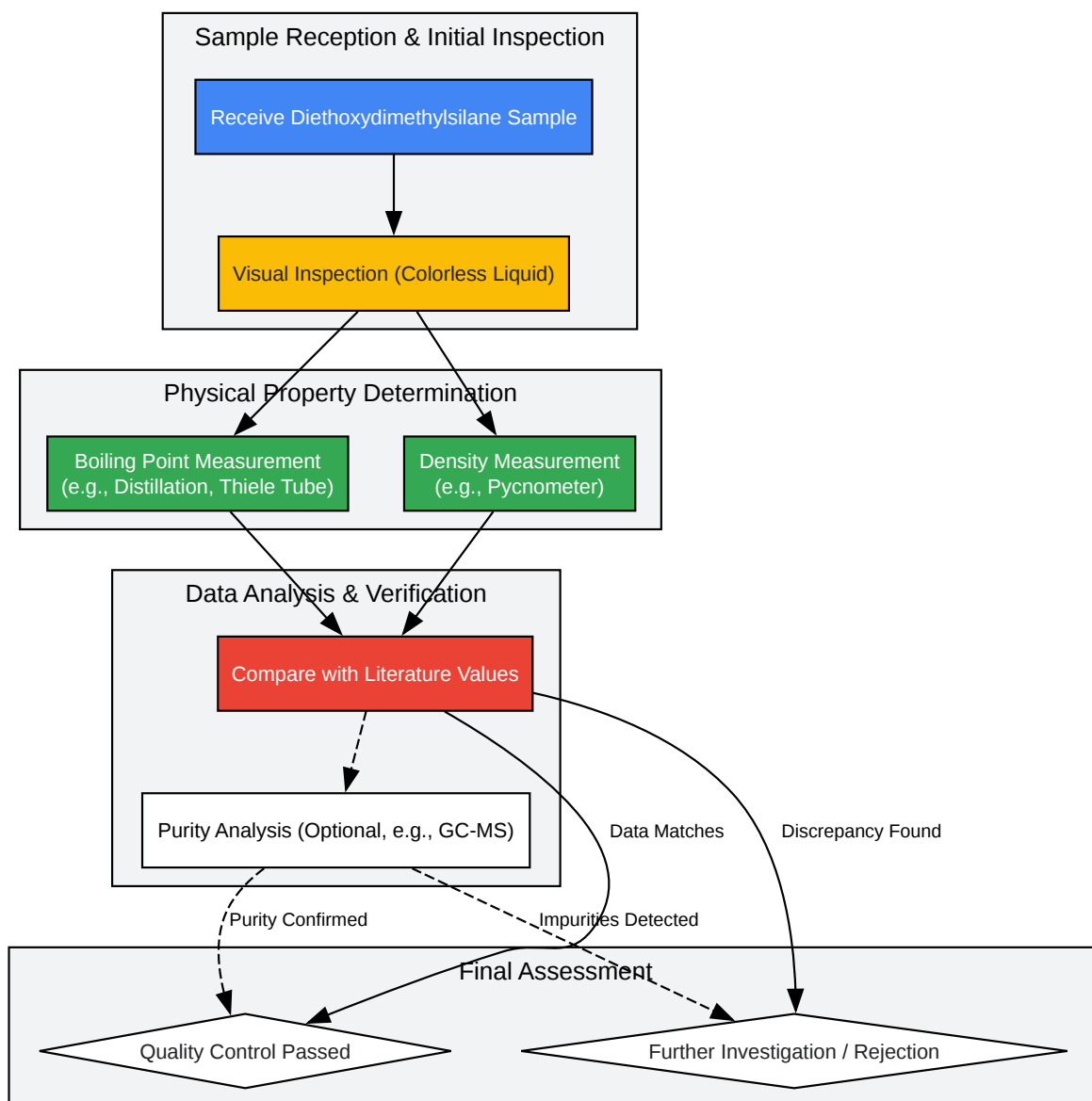
Density Determination

Density, the mass per unit volume, is a crucial characteristic for quality control and dosage calculations.

- **Pycnometer Method:** A pycnometer, a flask with a specific, known volume, is weighed empty, then filled with **diethoxydimethylsilane** and weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. This method is highly accurate.
- **Hydrometer Method:** For a less precise but quicker measurement, a hydrometer can be floated in the liquid. The density is read directly from the calibrated scale on the hydrometer stem at the point where the liquid surface meets it.

Logical Workflow for Quality Assessment

The following diagram illustrates a typical workflow for the quality assessment of a **diethoxydimethylsilane** sample, incorporating the determination of its physical properties.



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Caption: Workflow for physical property assessment of **Diethoxydimethylsilane**.

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